

Personal protective equipment for handling Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11},^{15}\text{N}_2$

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Compound of Interest

Compound Name: Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11},^{15}\text{N}_2$

Cat. No.: B15088527

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Essential Safety and Handling Guide for Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11},^{15}\text{N}_2$

Researchers, scientists, and drug development professionals handling Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11},^{15}\text{N}_2$ must adhere to stringent safety protocols to mitigate risks and ensure a safe laboratory environment. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, offering step-by-step guidance for the safe handling of this compound.

Chemical and Hazard Identification

Identifier	Information
Product Name	Fmoc-Trp(Boc)-OH- ¹³ C ₁₁ , ¹⁵ N ₂
CAS Number	143824-78-6[1]
Appearance	White solid powder[2]
Primary Hazards	May cause an allergic skin reaction.[1] Toxic to aquatic life with long-lasting effects.[1]
GHS Hazard Statements	H317: May cause an allergic skin reaction. H411: Toxic to aquatic life with long lasting effects.[1] H413: May cause long lasting harmful effects to aquatic life.[3]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P273: Avoid release to the environment.[3] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1] P333+P313: IF SKIN irritation or rash occurs: Get medical advice/attention.[1][2] P391: Collect spillage.[1] P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[3]

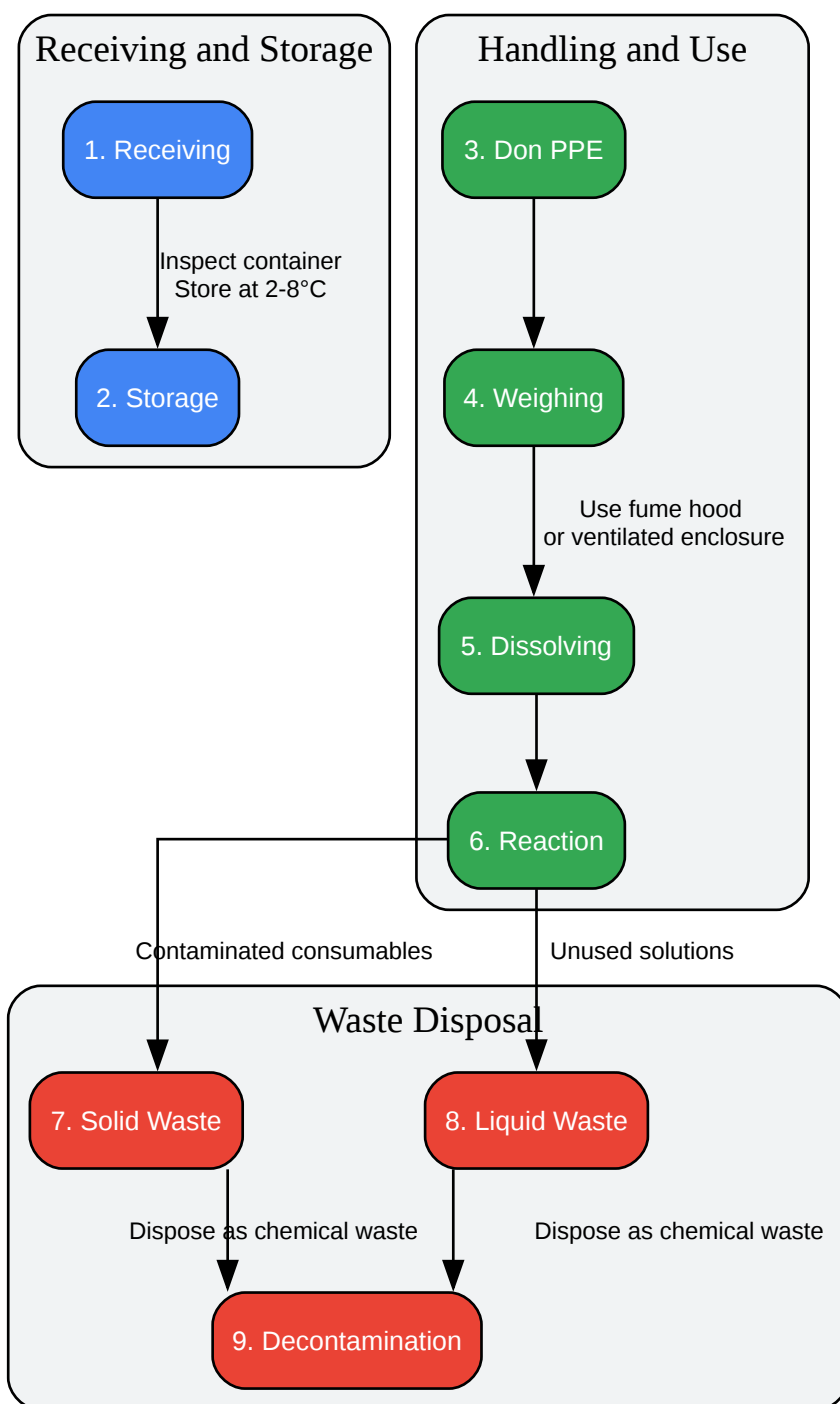
Personal Protective Equipment (PPE)

A comprehensive assessment of the work area and process is required to determine all potential hazards and select the appropriate PPE.[4] The minimum required PPE for handling Fmoc-Trp(Boc)-OH-¹³C₁₁,¹⁵N₂ includes:

PPE Category	Specific Recommendations	Rationale
Hand Protection	Disposable nitrile gloves are the minimum requirement for incidental contact.[4] For prolonged handling or when working with solutions, consider double-gloving or using thicker, chemical-resistant gloves.	To prevent skin contact and potential sensitization.[1] Nitrile gloves offer protection against a range of chemicals.
Eye and Face Protection	Safety glasses with side shields are the minimum requirement.[4] When there is a splash hazard, such as when working with solutions, safety goggles and a face shield should be worn.[4][5]	To protect eyes from dust particles and chemical splashes.[5][6]
Skin and Body Protection	A lab coat is essential to protect skin and personal clothing.[5][6][7] Long pants and closed-toe shoes are mandatory in a laboratory setting.[4]	To prevent contamination of personal clothing and protect the skin from spills.[5][6]
Respiratory Protection	For handling small quantities of the powder in a well-ventilated area, respiratory protection may not be required. However, if there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.	To avoid inhalation of the powdered chemical.[2]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of Fmoc-Trp(Boc)-OH-¹³C₁₁,¹⁵N₂ from receipt to disposal.



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